

understanding the function of 2',4'-Dichlorobenzamil HCl

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Compound of Interest

Compound Name: 2',4'-Dichlorobenzamil * HCl

Cat. No.: B12339396

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Technical Master Guide: 2',4'-Dichlorobenzamil HCl

Functional Mechanisms, Selectivity Profiles, and Experimental Protocols

Part 1: Executive Summary

2',4'-Dichlorobenzamil HCl (2,4-DCB) is a potent, semi-selective inhibitor of the Sodium-Calcium Exchanger (NCX). Structurally derived from the potassium-sparing diuretic amiloride, it is widely utilized to dissect the role of reverse-mode NCX activity (Ca^{2+} influx) in ischemia-reperfusion injury, cardiac arrhythmias, and calcium homeostasis.

The Critical Caveat: While 2,4-DCB is often labeled simply as an "NCX inhibitor," it retains high affinity for Epithelial Sodium Channels (ENaC) and exhibits time-dependent inhibition of L-type Calcium Channels (CaV1.2). Blind application of 2,4-DCB without appropriate temporal controls or pharmacological masking of off-targets will yield confounded data. This guide provides the mechanistic grounding and self-validating protocols required to use 2,4-DCB with rigor.

Part 2: Chemical Identity & Physicochemical Properties[1]

2,4-DCB is a guanidino-substituted analogue of amiloride. The addition of the dichlorobenzyl group to the terminal nitrogen of the guanidino moiety significantly alters its lipophilicity and target affinity profile compared to the parent compound.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	3-Amino-N-(aminoiminomethyl)-6-chloro-5-[(2,4-dichlorophenyl)methyl]amino-2-pyrazinecarboxamide hydrochloride
CAS Number	111695-86-6 (HCl salt)
Molecular Weight	461.73 g/mol
Solubility	DMSO (up to 30 mg/mL); Ethanol (low); Water (Insoluble)
Appearance	Pale yellow solid
Stability	Hygroscopic; store desiccated at -20°C. Solutions in DMSO stable for ~1 month at -20°C.

Part 3: Pharmacology & Mechanism of Action

The Primary Target: Na⁺/Ca²⁺ Exchanger (NCX)

The NCX is a bidirectional transporter that exchanges 3 Na⁺ ions for 1 Ca²⁺ ion. Its directionality depends on the electrochemical gradients of Na⁺ and Ca²⁺ and the membrane potential (Vm).

- Forward Mode: Extrudes Ca²⁺ (Relaxation phase in cardiac muscle).
- Reverse Mode: Imports Ca²⁺ (Triggered by intracellular Na⁺ overload or depolarization).

Mechanism: 2,4-DCB acts as a non-competitive or mixed inhibitor. It is particularly effective at suppressing the reverse mode (Ca^{2+} uptake), which is the pathological driver in ischemic reperfusion injury.

Structure-Activity Relationship (SAR)

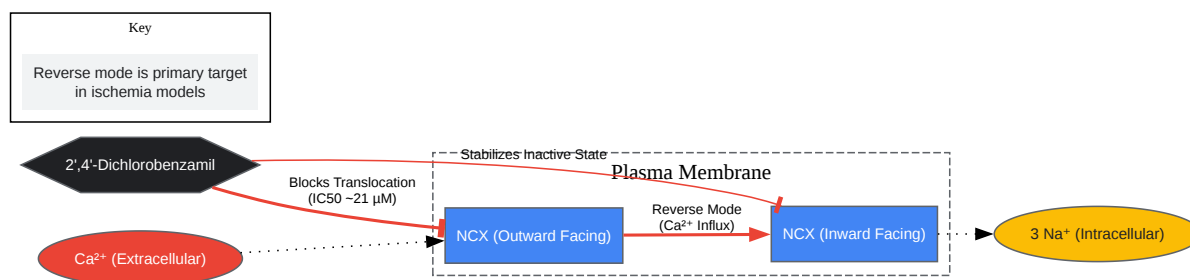
Understanding the SAR is vital for distinguishing 2,4-DCB from other amiloride derivatives like EIPA or Benzamil.

- Amiloride (Parent): Blocks ENaC (nM) and NHE (μM).
- 5-Amino Substitutions (e.g., EIPA, HMA): Bulky hydrophobic groups here drastically increase potency at the Na^+/H^+ Exchanger (NHE) and reduce ENaC affinity.
- Guanidino Substitutions (e.g., Benzamil, 2,4-DCB): Substitutions on the guanidino nitrogen (the charged "head") generally increase affinity for ENaC and NCX, while decreasing affinity for NHE.

Implication: Unlike EIPA, 2,4-DCB is NOT an NHE-selective inhibitor and retains massive ENaC blocking potential.

Visualization: NCX Transport & Inhibition

The following diagram illustrates the NCX cycle and the inhibitory node of 2,4-DCB.



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Caption: 2,4-DCB inhibits the conformational transition of NCX, effectively stalling the transporter. It is most commonly assayed against the Reverse Mode (Ca^{2+} entry).

Part 4: Selectivity & The "Amiloride Trap"

The most common experimental error with 2,4-DCB is assuming it is "clean" at 10-20 μM . It is not. The following table details the selectivity window essential for experimental design.

Table 2: Selectivity Profile of 2,4-DCB

Target	IC50 / Ki	Selectivity Status	Experimental Implication
ENaC (Epithelial Na ⁺ Channel)	< 50 nM	High Affinity Block	CRITICAL: In kidney/lung tissue, 2,4-DCB blocks ENaC 1000x more potently than NCX. You CANNOT use 2,4-DCB to isolate NCX currents in these tissues without first saturating ENaC with amiloride (which is redundant).
L-Type Ca ²⁺ Channel (CaV1.2)	~4 µM (Long exposure)~40 µM (Short exposure)	Time-Dependent	2,4-DCB blocks CaV1.2 slowly. Preincubation >15 mins drastically lowers the IC50, causing false positives.
NCX (Na ⁺ /Ca ²⁺ Exchanger)	~17 - 21 µM	Target	The therapeutic window is narrow. At 20 µM, you achieve ~50% NCX block but risk significant CaV1.2 inhibition if exposure is prolonged.
NHE (Na ⁺ /H ⁺ Exchanger)	> 100 µM	Low Affinity	Unlike EIPA, 2,4-DCB is a poor NHE inhibitor.

Key Reference:

- Inhibition by 5-N-(4-chlorobenzyl)-2',4'-dimethylbenzamil of Na⁺/Ca²⁺ exchange and L-type Ca²⁺ channels in isolated cardiomyocytes. (See Ref 1). This paper establishes the time-dependence of L-type channel blockade.

Part 5: Experimental Protocols

Protocol: Preparation of Stock Solutions

- Solvent: Dimethyl sulfoxide (DMSO). Do not use water or saline directly.
- Concentration: Prepare a 10 mM or 20 mM stock (e.g., 4.6 mg in 1 mL DMSO).
- Storage: Aliquot into light-protected vials (amber tubes) and freeze at -20°C. Avoid repeated freeze-thaw cycles.
- Working Solution: Dilute 1:1000 into physiological saline (Tyrode's or Krebs) immediately before use to achieve 10-20 μM.
 - Note: Ensure final DMSO concentration is < 0.1% to avoid solvent artifacts.

Protocol: Validated Electrophysiology (Patch Clamp)

To isolate NCX current (

) using 2,4-DCB, you must pharmacologically subtract interfering currents.

The "Subtraction" Workflow:

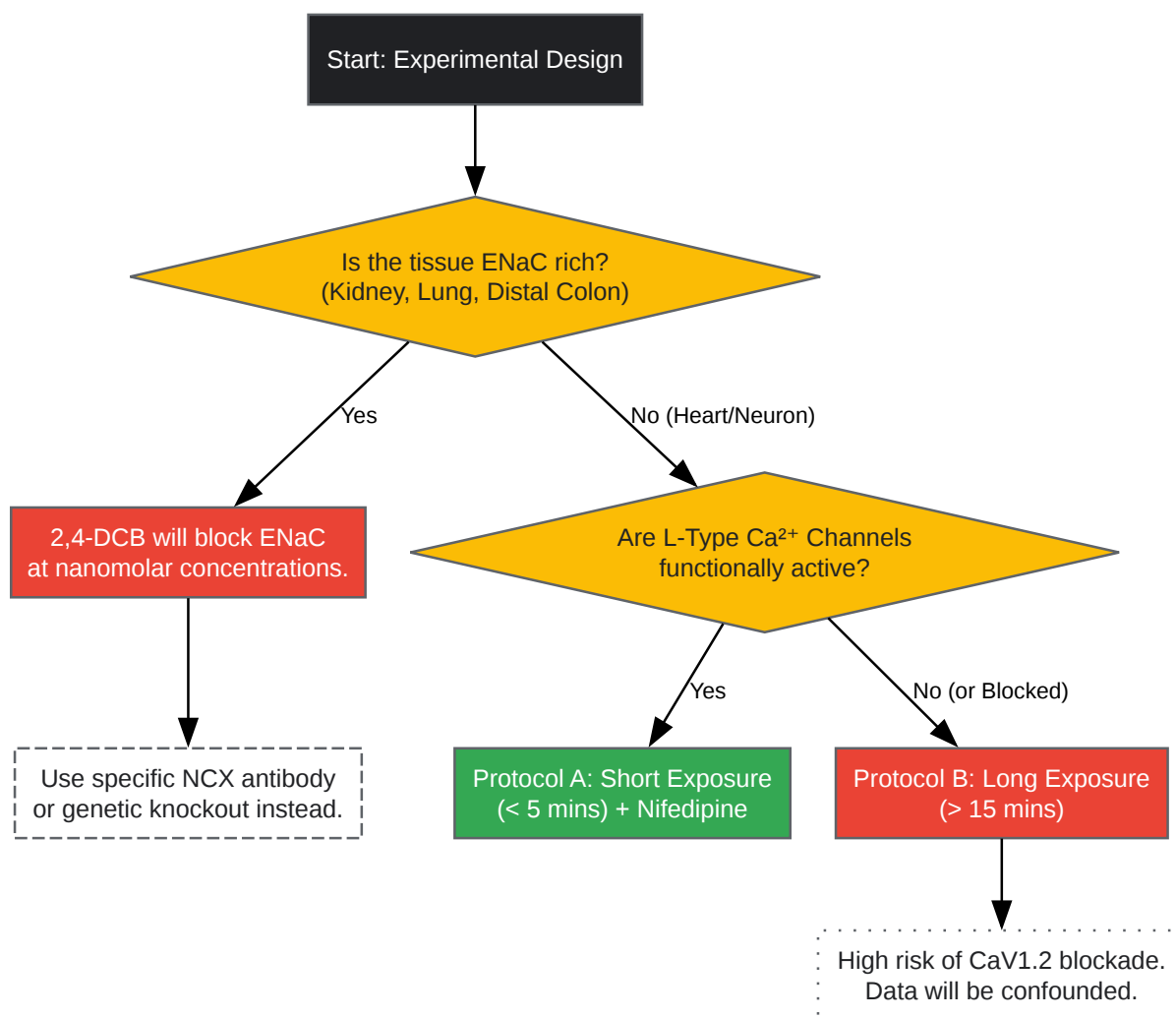
- Block Interfering Currents:
 - Na/K Pump: 100 μM Ouabain.
 - K Channels: Cs⁺ in pipette, TEA/Ba²⁺ in bath.
 - L-Type Ca²⁺: 10 μM Nifedipine or Verapamil (Crucial step).
 - ENaC (if applicable): 10 μM Amiloride.
- Induce

:

- Apply a ramp protocol (e.g., +60 mV to -120 mV).
- Record baseline current.
- Apply 2,4-DCB:
 - Perfuse 20 μ M 2,4-DCB for maximum 2-5 minutes.
 - Record current.
- Washout:
 - Wash for 5-10 minutes.
- Analysis:
 - Subtract the "Drug" trace from the "Baseline" trace. The difference current is the 2,4-DCB-sensitive current ().

Experimental Decision Tree

Use this logic flow to determine if 2,4-DCB is appropriate for your specific model.



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Caption: Decision matrix for selecting 2,4-DCB. Note the high risk in ENaC-rich tissues and long-duration experiments.

Part 6: Troubleshooting & Controls

Observation	Potential Cause	Solution
Precipitation in bath	Hydrophobicity of 2,4-DCB	Ensure DMSO stock is fully dissolved. Do not exceed 50 μ M in aqueous buffer. Sonicate working solution if necessary.
Loss of Ca^{2+} transients (unexpected)	Off-target CaV1.2 block	Reduce incubation time < 5 mins. Use a specific L-type blocker (Nifedipine) in the background to prove the effect is NCX-mediated.
No effect on Na^{+} current	Correct selectivity	2,4-DCB does not block voltage-gated Na^{+} channels (Nav1.5) at 20 μ M, distinguishing it from local anesthetics.

Part 7: References

- Inhibition by 5-N-(4-chlorobenzyl)-2',4'-dimethylbenzamil of $\text{Na}^{+}/\text{Ca}^{2+}$ exchange and L-type Ca^{2+} channels in isolated cardiomyocytes.
 - Source: PubMed / Mol Pharmacol.
 - Significance: Defines the time-dependent selectivity loss against L-type channels.
- Structure-activity relationships of amiloride and certain of its analogues in relation to the blockade of the $\text{Na}^{+}/\text{H}^{+}$ exchange system.
 - Source: PubMed / Mol Pharmacol.
 - Significance: Establishes SAR for amiloride derivatives, distinguishing NHE vs. ENaC/NCX specificity.
- Effects of dichlorobenzamil, a sodium-calcium exchange inhibitor, on the calcium paradox and the sodium withdrawal contractures of frog atrial muscle.

- Source: PubMed / Br J Pharmacol.
- Significance: Highlights the limitations of 2,4-DCB as a "selective" inhibitor in complex tissue preparations.
- 2',4'-Dichlorobenzamil hydrochloride Product Information.
 - Source: Sigma-Aldrich / Merck.
 - Significance: Physicochemical properties and solubility data.[\[1\]](#)[\[2\]](#)
- Sodium-Calcium Exchange: A Molecular Perspective.
 - Source: General Physiology / Annual Reviews.
 - Significance: Mechanistic overview of NCX transport modes targeted by benzamil derivatives.

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Sources

- [1. Dichlorophenoxyacetic acid, 2,4- \(2,4-D\): environmental aspects \(EHC 84, 1989\) \[inchem.org\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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